

# Application Notes: Using Solochrome Black T in Complexometric Titrations with EDTA

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## Compound of Interest

Compound Name: Solochrome Black

Cat. No.: B1671050

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## Introduction

Complexometric titration is a powerful analytical technique used for the quantitative determination of metal ions in a solution. Ethylenediaminetetraacetic acid (EDTA) is a versatile chelating agent that forms stable, water-soluble complexes with a wide range of metal ions in a 1:1 ratio.[1][2] **Solochrome Black T**, also known as Eriochrome Black T (EBT), is a common metallochromic indicator used to detect the endpoint in EDTA titrations, particularly for the determination of water hardness (total  $\text{Ca}^{2+}$  and  $\text{Mg}^{2+}$  concentration).[3][4][5][6][7] At the endpoint, a sharp color change from wine red to blue indicates that all the metal ions have been complexed by EDTA.[3][4][5][7]

## Principle of Titration

The titration is based on the principle that EDTA forms a more stable complex with metal ions than the indicator does.[4][8] **Solochrome Black T** forms a wine-red complex with metal ions like  $\text{Mg}^{2+}$  and  $\text{Ca}^{2+}$  at a buffered pH of approximately 10.[3][4][5][7] During the titration, the EDTA solution is added to the sample containing the metal ions and the indicator. EDTA, being a stronger chelating agent, first complexes with the free metal ions in the solution.[9] Once all the free metal ions have reacted, the EDTA then displaces the metal ions from the weaker metal-indicator complex.[9][10] This releases the free indicator into the solution, causing a distinct color change from the wine-red of the metal-indicator complex to the blue of the free indicator, signaling the endpoint of the titration.[3][4][5][7]

The reactions can be summarized as follows:

- Formation of Metal-Indicator Complex (Wine Red):  $M^{2+} + HIn^{2-} \text{ (Blue)} \rightarrow MIn^{-} \text{ (Wine Red)} + H^{+}$  (where  $M^{2+}$  represents  $Ca^{2+}$  or  $Mg^{2+}$  and  $HIn^{2-}$  is the blue form of the indicator at pH 10)
- Complexation of Free Metal Ions by EDTA:  $M^{2+} + [EDTA]^{4-} \rightarrow [M-EDTA]^{2-} \text{ (Colorless)}$
- Endpoint Reaction (Color Change to Blue):  $MIn^{-} \text{ (Wine Red)} + [EDTA]^{4-} \rightarrow [M-EDTA]^{2-} \text{ (Colorless)} + HIn^{2-} \text{ (Blue)}$

The titration is carried out at a pH of 10, typically using an ammonia-ammonium chloride buffer, to ensure the stability of the metal-EDTA complexes and the proper functioning of the indicator.

[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)

## Quantitative Data

The stability of the complexes formed between the metal ions, EDTA, and the indicator is crucial for a successful titration. The following table summarizes the logarithm of the formation constants (log K) for relevant complexes. A higher log K value indicates a more stable complex.

| Metal Ion | log K (Metal-EDTA)         | log K (Metal-Solochrome Black T) | Optimal pH for Titration      |
|-----------|----------------------------|----------------------------------|-------------------------------|
| $Ca^{2+}$ | 10.69 <a href="#">[11]</a> | ~4-5                             | > 8 <a href="#">[12]</a>      |
| $Mg^{2+}$ | 8.79 <a href="#">[11]</a>  | ~7                               | ~10 <a href="#">[13]</a>      |
| $Zn^{2+}$ | 16.50 <a href="#">[11]</a> | ~12                              | 9.5 - 10 <a href="#">[14]</a> |

Note: The stability of the metal-indicator complex must be less than that of the metal-EDTA complex for the titration to be effective.

## Experimental Protocols

### A. Preparation of Reagents

- 0.01 M EDTA Standard Solution:
  - Dry approximately 2 g of the disodium salt of EDTA ( $Na_2H_2Y \cdot 2H_2O$ ) at 80°C for 1 hour.

- Accurately weigh about 1.86 g of the dried reagent and dissolve it in deionized water in a 500 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly.[15] Store in a polyethylene bottle.
- Ammonia-Ammonium Chloride Buffer (pH 10):
  - Dissolve 7 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 30 mL of deionized water.
  - Add 57 mL of concentrated ammonia solution ( $\text{NH}_4\text{OH}$ ) and dilute to 100 mL with deionized water.[14] This solution should be prepared in a fume hood.
- **Solochrome Black T** (Eriochrome Black T) Indicator Solution:
  - Dissolve 0.5 g of **Solochrome Black T** powder and 4.5 g of hydroxylamine hydrochloride in 100 mL of ethanol or methanol.[14][16]
  - Alternatively, a solid mixture can be prepared by grinding 100 mg of the indicator with 20 g of analytical grade sodium chloride.[17]

## B. Standardization of the EDTA Solution

The EDTA solution can be standardized against a primary standard calcium carbonate solution.

- Preparation of Standard Calcium Solution (0.01 M):
  - Accurately weigh about 1.0 g of anhydrous calcium carbonate ( $\text{CaCO}_3$ ), previously dried at  $110^\circ\text{C}$  for 2 hours, and transfer it to a 1 L volumetric flask.
  - Carefully add dilute hydrochloric acid ( $\text{HCl}$ ) dropwise until the  $\text{CaCO}_3$  is completely dissolved.
  - Dilute to the mark with deionized water and mix well.
- Titration Procedure:
  - Pipette 25.00 mL of the standard calcium solution into a 250 mL Erlenmeyer flask.

- Add 75 mL of deionized water.
- Add 2 mL of the pH 10 ammonia buffer solution.
- Add a small amount of the **Solochrome Black T** indicator (a few drops of the solution or a pinch of the solid mixture) to give a wine-red color.
- Titrate with the prepared EDTA solution until the color changes from wine-red to a clear blue.
- Repeat the titration at least twice more and calculate the average volume of EDTA used.
- The molarity of the EDTA solution can be calculated using the formula:  $M_1V_1 = M_2V_2$ , where  $M_1$  and  $V_1$  are the molarity and volume of the calcium standard solution, and  $M_2$  and  $V_2$  are the molarity and volume of the EDTA solution.

## C. Determination of Total Hardness in a Water Sample

- Pipette 50.00 mL of the water sample into a 250 mL Erlenmeyer flask.[\[5\]](#)
- Add 2 mL of the pH 10 ammonia buffer solution.[\[7\]](#)
- Add 3-5 drops of the **Solochrome Black T** indicator solution. The solution should turn wine-red if hardness is present.[\[5\]](#)
- Titrate with the standardized 0.01 M EDTA solution, swirling the flask, until the color changes from wine-red through purple to a distinct blue.[\[3\]](#)[\[5\]](#)
- Record the volume of EDTA used.
- Repeat the titration for two more samples to obtain concordant results.
- Calculate the total hardness of the water, usually expressed in ppm of  $\text{CaCO}_3$ .

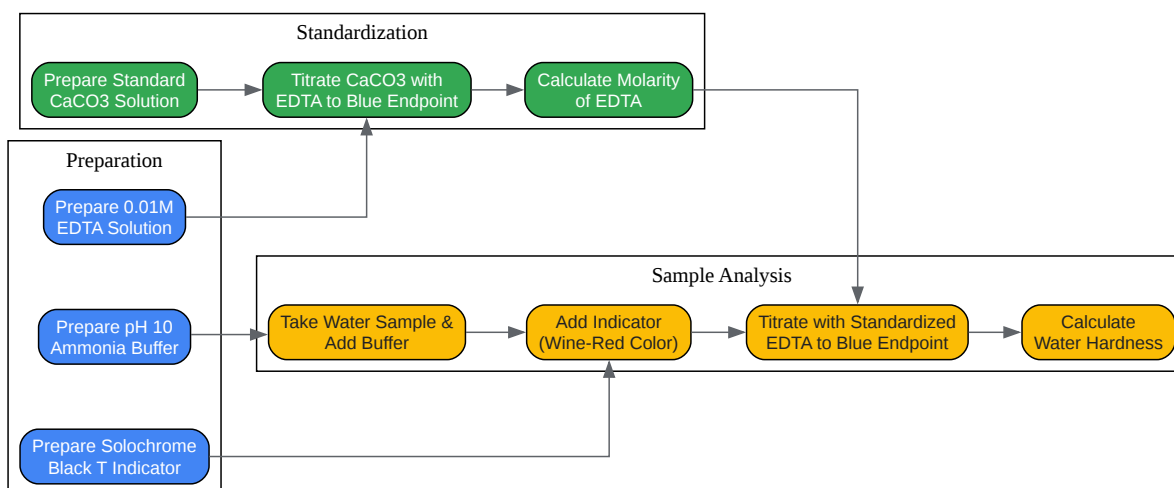
Calculation of Total Hardness:

$$\text{Total Hardness (as ppm CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09 \times 1000) / V_{\text{sample}}$$

Where:

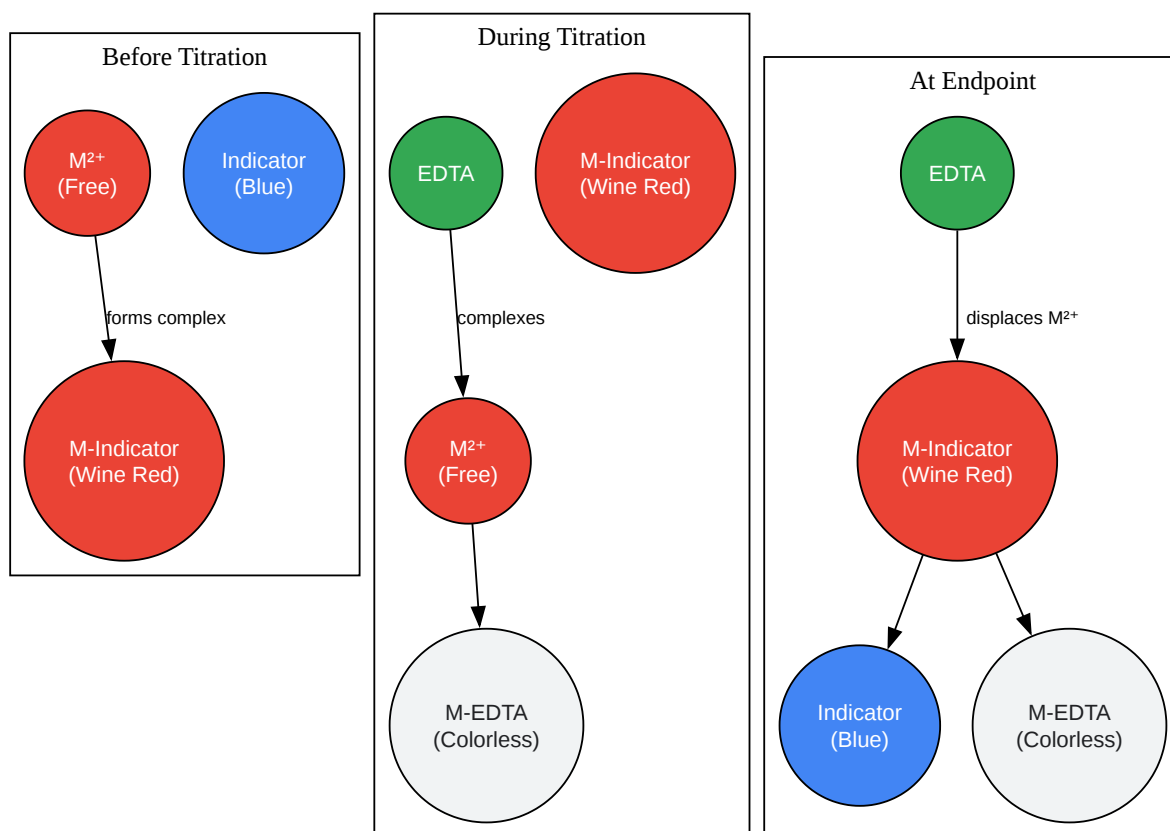
- $V_{\text{EDTA}}$  = Volume of EDTA solution used in mL
- $M_{\text{EDTA}}$  = Molarity of the EDTA solution
- 100.09 = Molar mass of  $\text{CaCO}_3$  in g/mol
- $V_{\text{sample}}$  = Volume of the water sample in mL

## Visualizations



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Caption: Workflow for the determination of water hardness using EDTA and **Solochrome Black T**.



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Caption: Mechanism of color change in complexometric titration with **Solochrome Black T**.

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